

Estriol-d3: A Comprehensive Technical Guide on Chemical Properties and Structure

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Compound of Interest

Compound Name: *Estriol-d3*
Cat. No.: *B15543763*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Estriol-d3 is the deuterated form of Estriol, a weak estrogenic metabolite of estradiol and estrone. Its primary application in research and drug development lies in its use as an internal standard for quantitative analyses by mass spectrometry (GC-MS or LC-MS) and NMR.^{[1][2]} The incorporation of deuterium atoms provides a distinct mass difference, allowing for precise differentiation from the endogenous, non-labeled estriol, without significantly altering its chemical behavior during extraction, chromatography, and ionization. This guide provides an in-depth overview of the chemical properties, structure, and relevant experimental methodologies for **Estriol-d3**.

Chemical Properties and Structure

Estriol-d3 is a white to off-white solid powder. Its fundamental chemical and physical properties are summarized in the tables below.

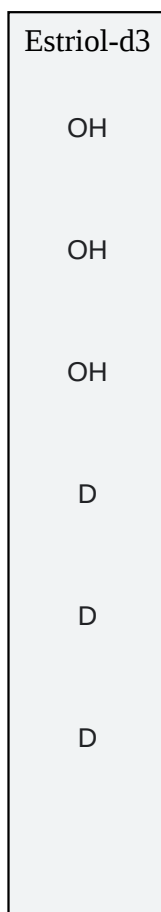
Table 1: General Chemical Properties of Estriol-d3

Property	Value	Reference
Chemical Name	(16 α ,17 β)-Estra-1,3,5[3]-triene-3,16,17-triol-d3	--INVALID-LINK--
Molecular Formula	C ₁₈ H ₂₁ D ₃ O ₃	--INVALID-LINK--
Molecular Weight	291.40 g/mol	--INVALID-LINK--
CAS Number	79037-36-8, 2687960-79-6	--INVALID-LINK--, --INVALID-LINK--
Appearance	White to off-white solid powder	--INVALID-LINK--
Melting Point	284-286 °C	--INVALID-LINK--
Purity	Typically >98%	--INVALID-LINK--

Table 2: Solubility of Estriol-d3

Solvent	Solubility	Reference
DMSO	Soluble	--INVALID-LINK--
Ethanol	Soluble	--INVALID-LINK--
Dimethylformamide (DMF)	Soluble	--INVALID-LINK--
Aqueous Buffers	Sparingly soluble	--INVALID-LINK--

The chemical structure of **Estriol-d3** is identical to that of estriol, with the exception of three hydrogen atoms being replaced by deuterium atoms. The specific positions of deuteration can vary depending on the synthesis method, but a common isotopologue is Estriol-2,4,16-d3.



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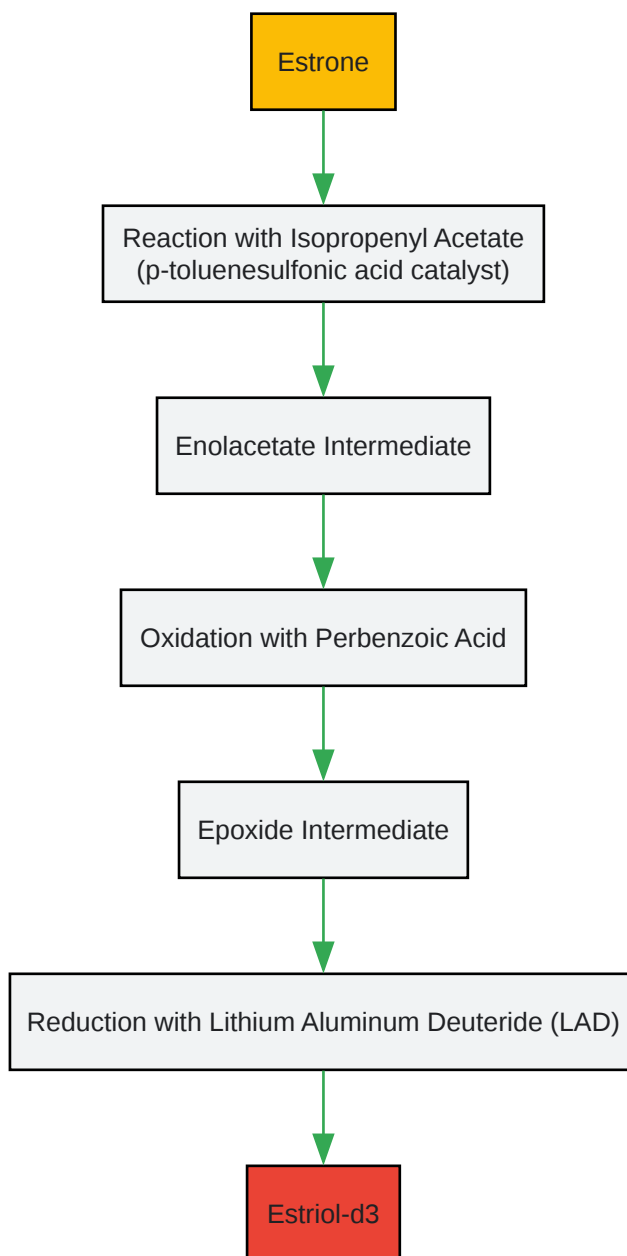
Caption: Chemical structure of **Estriol-d3**, highlighting the steroid backbone.

Experimental Protocols

The following sections detail representative experimental protocols for the synthesis, purification, and analysis of **Estriol-d3**. These are generalized methods and may require optimization for specific laboratory conditions and instrumentation.

Synthesis of Estriol-d3 (Representative Protocol)

A plausible synthetic route to **Estriol-d3** involves the deuteration of estrone, followed by reduction.



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Caption: A potential synthetic workflow for **Estriol-d3** from Estrone.

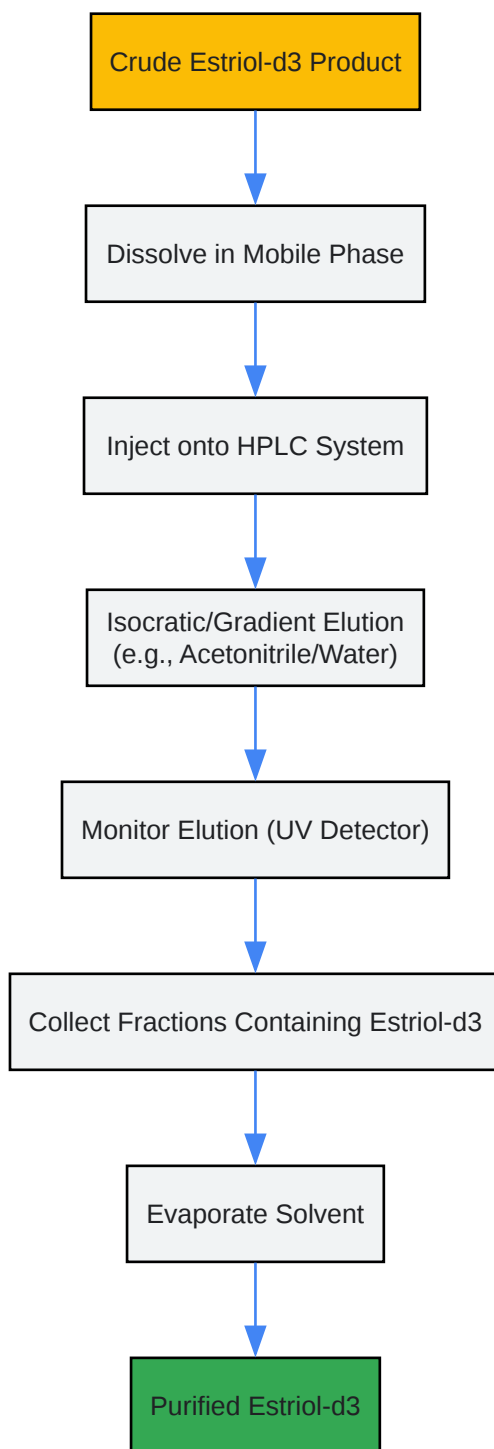
Methodology:

- **Enolacetate Formation:** Estrone is reacted with isopropenyl acetate in the presence of a catalytic amount of p-toluenesulfonic acid to form the enolacetate derivative.

- Epoxidation: The resulting enolacetate is then oxidized using a peroxy acid, such as perbenzoic acid, to form an epoxide at the 16,17-position.
- Reductive Opening: The epoxide is subsequently reduced with a deuterium source, such as lithium aluminum deuteride (LiAlD_4), to introduce a deuterium atom at the 17-position and form the 16 α -hydroxy group, yielding **Estriol-d3**.

Purification of Estriol-d3 by HPLC (Representative Protocol)

High-performance liquid chromatography (HPLC) is a standard method for the purification of isotopically labeled steroids.



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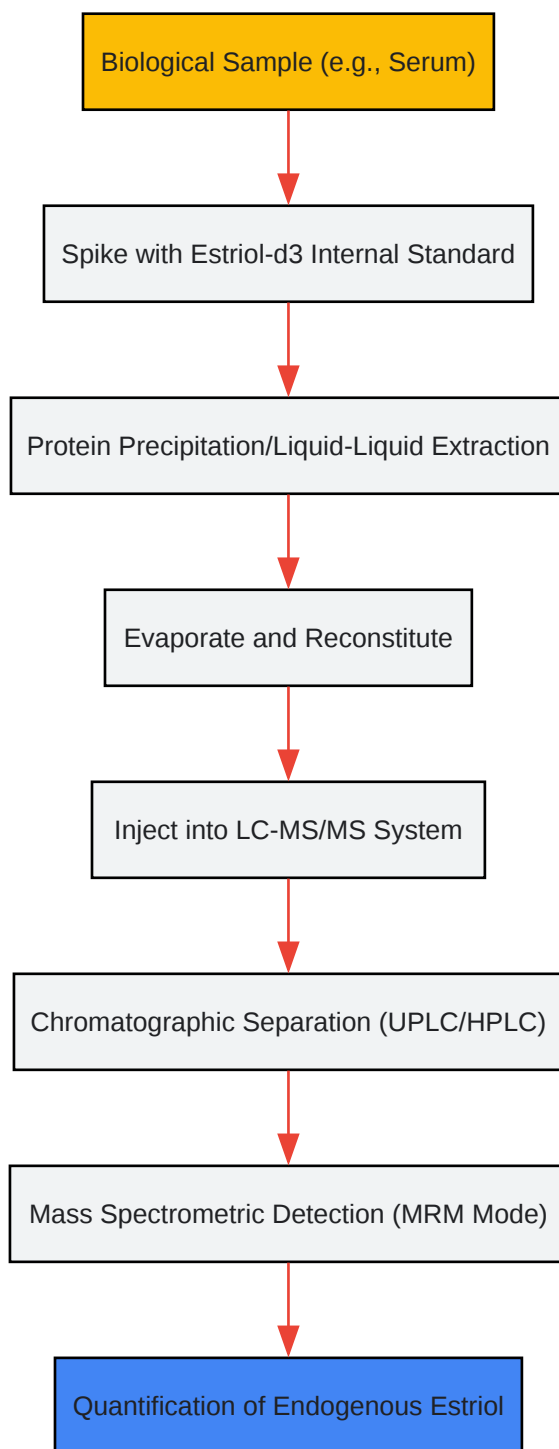
Caption: A typical workflow for the purification of **Estriol-d3** using HPLC.

Methodology:

- **Sample Preparation:** The crude **Estriol-d3** product is dissolved in a suitable solvent, typically the mobile phase used for HPLC.
- **Chromatographic Conditions:**
 - **Column:** A reverse-phase C18 column is commonly used.
 - **Mobile Phase:** A mixture of acetonitrile and water is a typical mobile phase, with the specific ratio optimized to achieve good separation.
 - **Flow Rate:** A flow rate of 1 mL/min is standard.
 - **Detection:** UV detection at a wavelength of approximately 280 nm can be used to monitor the elution of the compound.
- **Fraction Collection:** Fractions corresponding to the **Estriol-d3** peak are collected.
- **Solvent Removal:** The solvent is removed from the collected fractions, for example, by rotary evaporation, to yield the purified **Estriol-d3**.

Analysis of Estriol-d3 by LC-MS/MS (Representative Protocol)

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for the quantitative analysis of steroids, and **Estriol-d3** is an ideal internal standard for the quantification of endogenous estriol.



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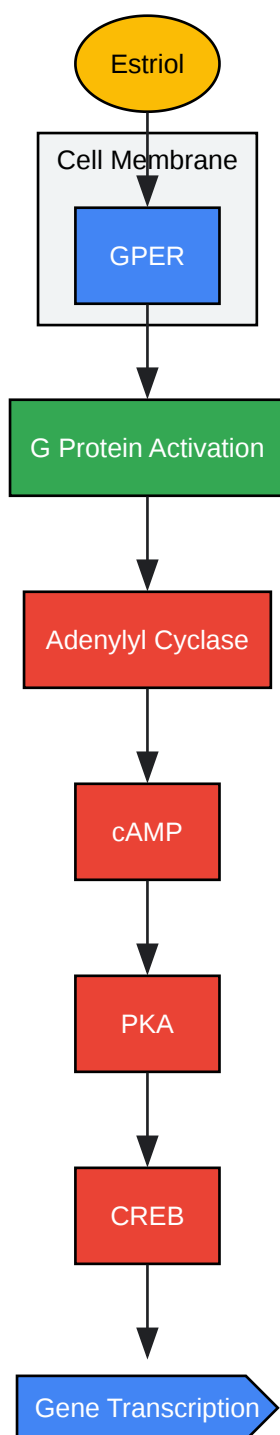
Caption: Workflow for the quantitative analysis of estriol using **Estriol-d3** as an internal standard.

Methodology:

- **Sample Preparation:** A known amount of **Estriol-d3** is added to the biological sample (e.g., serum, plasma) as an internal standard. The steroids are then extracted, for example, by protein precipitation with acetonitrile followed by liquid-liquid extraction with an organic solvent like methyl tert-butyl ether (MTBE).
- **LC Separation:** The extracted and reconstituted sample is injected into an ultra-high-performance liquid chromatography (UHPLC) or HPLC system, typically with a C18 column, to separate estriol from other matrix components.
- **MS/MS Detection:** The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to specifically detect and quantify the precursor-to-product ion transitions for both endogenous estriol and the **Estriol-d3** internal standard.

Biological Context: Estriol and GPER Signaling

While **Estriol-d3** itself is primarily a tool for analytical chemistry, the biological activity of its non-deuterated counterpart, estriol, is of significant interest. Estriol is an agonist of the G protein-coupled estrogen receptor (GPER), which mediates non-genomic estrogen signaling.



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Caption: A simplified diagram of the G protein-coupled estrogen receptor (GPER) signaling pathway initiated by estriol.

Activation of GPER by estriol can lead to the activation of various downstream signaling cascades, including the stimulation of adenylyl cyclase, leading to an increase in cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA). PKA can then phosphorylate transcription factors such as CREB (cAMP response element-binding protein), ultimately modulating gene expression.

Conclusion

Estriol-d3 is an indispensable tool for the accurate quantification of estriol in biological matrices. Its chemical properties are well-characterized, and established analytical methodologies, particularly LC-MS/MS, leverage its isotopic label for precise and reliable measurements. Understanding the synthesis, purification, and analytical application of **Estriol-d3**, as well as the biological context of its non-deuterated analog, is crucial for researchers in endocrinology, drug metabolism, and clinical chemistry.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 3. Estriol-d3 | C18H24O3 | CID 46781512 - PubChem [pubchem.ncbi.nlm.nih.gov]
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